

# SerpinB9 Gene Expression in Human Tissues: A Technical Guide

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## Compound of Interest

Compound Name: ZK-PI-9

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This technical guide provides an in-depth overview of the SerpinB9 gene and protein expression across various human tissues. SerpinB9, also known as Protease Inhibitor 9 (PI-9), is a critical intracellular inhibitor of Granzyme B (GzmB), a key effector molecule in cytotoxic T lymphocyte (CTL) and Natural Killer (NK) cell-mediated apoptosis.<sup>[1][2][3]</sup> Understanding the tissue-specific expression of SerpinB9 is crucial for research in immunology, oncology, and the development of novel therapeutic strategies. Overexpression of SerpinB9 is a known mechanism of immune evasion in cancer.<sup>[3]</sup>

## Data Presentation

### SerpinB9 (PI-9) Gene Expression in Human Tissues

The following table summarizes the median gene expression of SerpinB9 in Transcripts Per Million (TPM) across a comprehensive range of human tissues, based on data from the Genotype-Tissue Expression (GTEx) portal. This data provides a quantitative measure of gene transcription levels.

| Tissue                                    | Median TPM |
|-------------------------------------------|------------|
| Adipose - Subcutaneous                    | 1.84       |
| Adipose - Visceral (Omentum)              | 1.58       |
| Adrenal Gland                             | 2.39       |
| Artery - Aorta                            | 2.01       |
| Artery - Coronary                         | 1.63       |
| Artery - Tibial                           | 2.53       |
| Bladder                                   | 2.13       |
| Brain - Amygdala                          | 0.28       |
| Brain - Anterior cingulate cortex (BA24)  | 0.31       |
| Brain - Caudate (basal ganglia)           | 0.33       |
| Brain - Cerebellar Hemisphere             | 0.13       |
| Brain - Cerebellum                        | 0.12       |
| Brain - Cortex                            | 0.35       |
| Brain - Frontal Cortex (BA9)              | 0.34       |
| Brain - Hippocampus                       | 0.28       |
| Brain - Hypothalamus                      | 0.49       |
| Brain - Nucleus accumbens (basal ganglia) | 0.33       |
| Brain - Putamen (basal ganglia)           | 0.32       |
| Brain - Spinal cord (cervical c-1)        | 0.29       |
| Brain - Substantia nigra                  | 0.28       |
| Breast - Mammary Tissue                   | 1.51       |
| Cells - EBV-transformed lymphocytes       | 29.80      |
| Cells - Transformed fibroblasts           | 4.02       |

|                                       |       |
|---------------------------------------|-------|
| Cervix - Ectocervix                   | 3.51  |
| Cervix - Endocervix                   | 4.31  |
| Colon - Sigmoid                       | 1.45  |
| Colon - Transverse                    | 1.34  |
| Esophagus - Gastroesophageal Junction | 1.61  |
| Esophagus - Mucosa                    | 1.83  |
| Esophagus - Muscularis                | 0.84  |
| Fallopian Tube                        | 5.30  |
| Heart - Atrial Appendage              | 0.98  |
| Heart - Left Ventricle                | 0.89  |
| Kidney - Cortex                       | 1.33  |
| Liver                                 | 1.29  |
| Lung                                  | 3.20  |
| Minor Salivary Gland                  | 2.14  |
| Muscle - Skeletal                     | 0.41  |
| Nerve - Tibial                        | 1.25  |
| Ovary                                 | 4.08  |
| Pancreas                              | 1.39  |
| Pituitary                             | 1.57  |
| Prostate                              | 1.67  |
| Skin - Not Sun Exposed (Suprapubic)   | 1.96  |
| Skin - Sun Exposed (Lower leg)        | 2.80  |
| Small Intestine - Terminal Ileum      | 2.94  |
| Spleen                                | 17.50 |

|             |      |
|-------------|------|
| Stomach     | 1.70 |
| Testis      | 3.01 |
| Thyroid     | 1.67 |
| Uterus      | 3.55 |
| Vagina      | 3.86 |
| Whole Blood | 7.94 |

Data sourced from the GTEx Portal on December 7, 2025.

## SerpinB9 Protein Expression in Human Tissues

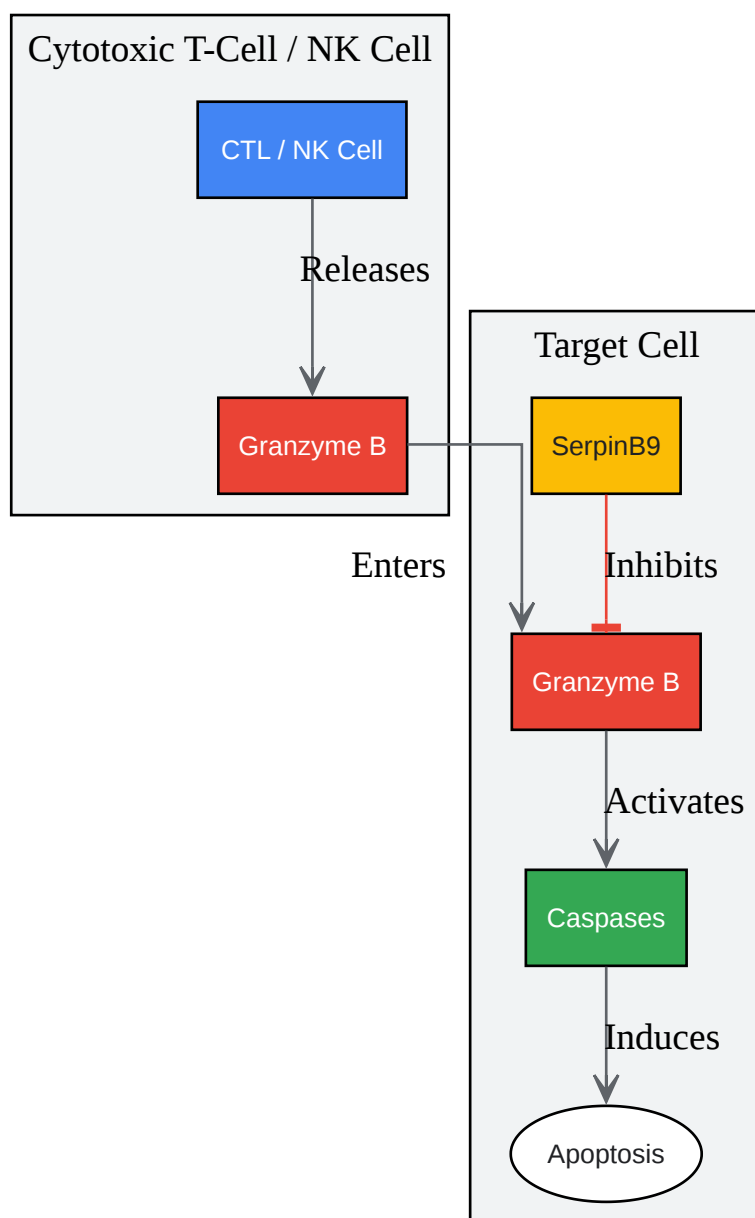
Quantifying protein expression across all human tissues is complex and data is often semi-quantitative, relying on methods like immunohistochemistry (IHC). The Human Protein Atlas notes that while SerpinB9 shows cytoplasmic expression, primarily in immune cells, a reliable estimation of the overall protein expression profile across all normal tissues could not be performed.<sup>[4]</sup> The table below summarizes available data on protein expression levels.

| Tissue                                   | Expression Level                      | Method              | Source |
|------------------------------------------|---------------------------------------|---------------------|--------|
| Lymphoid Tissue                          | High                                  | IHC                 | [4]    |
| Placenta                                 | High                                  | IHC                 | [3][4] |
| Testis                                   | High                                  | IHC                 | [3]    |
| Ovary                                    | High                                  | IHC                 | [3]    |
| Lung Adenocarcinoma                      | Higher than adjacent non-tumor tissue | IHC (H-score)       | [5]    |
| Immune Cells (CTLs, NK cells, Monocytes) | High                                  | Flow Cytometry, IHC | [4][6] |
| Endothelial and Mesothelial Cells        | Expressed                             | IHC                 | [3]    |
| Heart Muscle                             | Low                                   | IHC                 |        |
| Prostate Cancer Cell Lines (PC3)         | Measurable                            | Western Blot        | [7]    |
| Prostate Cancer Cell Lines (LNCaP)       | Not Detected                          | Western Blot        | [7]    |

## Signaling Pathway and Experimental Workflows

### SerpinB9-Mediated Inhibition of Granzyme B Signaling Pathway

SerpinB9's primary function is to protect cells from apoptosis induced by Granzyme B (GzmB). [2][3] Cytotoxic T lymphocytes and NK cells release GzmB, which enters target cells and initiates a caspase cascade, leading to cell death.[7] Intracellular SerpinB9 acts as a "suicide" inhibitor, forming an irreversible covalent bond with GzmB, thus inactivating it and preventing the downstream apoptotic signaling.[7]



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Caption: SerpinB9 inhibits Granzyme B-mediated apoptosis.

## Experimental Workflow: Immunohistochemistry (IHC)

The following diagram outlines a typical workflow for the immunohistochemical detection of SerpinB9 in formalin-fixed, paraffin-embedded (FFPE) tissue sections.



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Caption: Workflow for Immunohistochemistry of SerpinB9.

## Experimental Protocols

### Immunohistochemistry (IHC) Protocol for SerpinB9

This protocol is a general guideline for the detection of SerpinB9 in FFPE human tissue sections. Optimization may be required for specific tissues and antibodies.

#### 1. Deparaffinization and Rehydration:

- Immerse slides in Xylene: 2 x 5 minutes.
- Immerse in 100% Ethanol: 2 x 3 minutes.
- Immerse in 95% Ethanol: 1 minute.
- Immerse in 80% Ethanol: 1 minute.
- Rinse in distilled water: 5 minutes.

#### 2. Antigen Retrieval:

- Immerse slides in 10 mM Sodium Citrate buffer (pH 6.0).
- Heat in a steamer or water bath at 95-100°C for 20-30 minutes.
- Allow slides to cool to room temperature in the buffer for at least 20 minutes.

#### 3. Peroxidase Blocking:

- Incubate sections in 3% hydrogen peroxide in methanol for 10-15 minutes to block endogenous peroxidase activity.

- Rinse with PBS (Phosphate Buffered Saline) 2 x 5 minutes.

#### 4. Blocking:

- Incubate sections with a blocking solution (e.g., 5% normal goat serum in PBS) for 1 hour at room temperature in a humidified chamber.

#### 5. Primary Antibody Incubation:

- Dilute the primary anti-SerpinB9 antibody in the blocking solution. A recommended starting dilution for a polyclonal antibody like Abcam ab36624 is 1:1600.[\[8\]](#)
- Incubate overnight at 4°C in a humidified chamber.

#### 6. Secondary Antibody Incubation:

- Rinse slides with PBS 3 x 5 minutes.
- Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., goat anti-rabbit IgG) according to the manufacturer's instructions for 1 hour at room temperature.

#### 7. Detection:

- Rinse slides with PBS 3 x 5 minutes.
- Apply DAB (3,3'-Diaminobenzidine) substrate solution and incubate until the desired brown color intensity develops (typically 1-10 minutes). Monitor under a microscope.
- Rinse with distilled water to stop the reaction.

#### 8. Counterstaining:

- Counterstain with Hematoxylin for 30 seconds to 1 minute to stain cell nuclei.
- "Blue" the sections in running tap water.

#### 9. Dehydration and Mounting:

- Dehydrate the sections through a graded series of ethanol (e.g., 80%, 95%, 100%).



- Clear in xylene and mount with a permanent mounting medium.

## Reverse Transcription Quantitative Polymerase Chain Reaction (RT-qPCR) Protocol for SerpinB9

This protocol outlines the steps for quantifying SerpinB9 mRNA expression from total RNA.

### 1. RNA Isolation:

- Isolate total RNA from tissues or cells using a standard method (e.g., TRIzol reagent or a column-based kit) according to the manufacturer's protocol.
- Assess RNA quality and quantity using spectrophotometry (e.g., NanoDrop) and/or gel electrophoresis.

### 2. DNase Treatment (Optional but Recommended):

- Treat the isolated RNA with DNase I to remove any contaminating genomic DNA.

### 3. Reverse Transcription (cDNA Synthesis):

- Synthesize first-strand cDNA from 1 µg of total RNA using a reverse transcriptase kit with oligo(dT) or random hexamer primers.
- A typical reaction setup:
  - 1 µg Total RNA
  - 1 µL Primer (Oligo(dT) or Random Hexamers)
  - 1 µL dNTP mix (10 mM)
  - Nuclease-free water to 12 µL
- Incubate at 65°C for 5 minutes, then place on ice.
- Add:
  - 4 µL 5X Reaction Buffer
  - 1 µL Reverse Transcriptase
  - 1 µL RNase Inhibitor

- Incubate at 42-50°C for 60 minutes, followed by inactivation at 70°C for 15 minutes.

#### 4. Quantitative PCR (qPCR):

- Prepare the qPCR reaction mix. A typical 20 µL reaction includes:
  - 10 µL 2X SYBR Green Master Mix
  - 1 µL Forward Primer (10 µM)
  - 1 µL Reverse Primer (10 µM)
  - 2 µL cDNA template (diluted)
  - 6 µL Nuclease-free water
- Primer Sequences for Human SERPINB9:
  - Forward: 5'-TGGCACACAGTACCTGCTGAGA-3'<sup>[9]</sup>
  - Reverse: 5'-GTGTTTCCTGGACTCTTCTGCAG-3'<sup>[9]</sup>
- qPCR Cycling Conditions:
  - Initial Denaturation: 95°C for 10 minutes
  - 40 Cycles:
    - Denaturation: 95°C for 15 seconds
    - Annealing/Extension: 60°C for 1 minute
      - Melt Curve Analysis (to verify product specificity)
- Analyze the data using the  $\Delta\Delta C_t$  method, normalizing to a stable housekeeping gene (e.g., GAPDH, ACTB).

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